

# Application Notes and Protocols for Cycloxydim in Turfgrass Management Research

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## Compound of Interest

Compound Name: Cycloxydim

Cat. No.: B8784830

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Disclaimer: Published research on the application of **Cycloxydim** specifically for selective weed control in established turfgrass is limited. The information presented herein is compiled from research in other sectors (agriculture and forestry) and general knowledge of the Cyclohexanedione (DIM) herbicide family. **Cycloxydim** and other ACCase inhibitors can cause significant phytotoxicity to desirable turfgrass species. Therefore, any research should be conducted with caution and begin with small-scale tolerance trials.

## Introduction

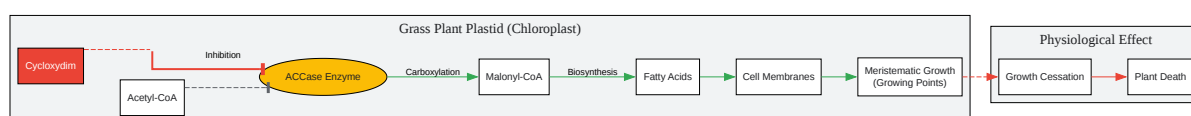
**Cycloxydim** is a post-emergence, systemic herbicide belonging to the cyclohexanedione chemical family (WSSA Group 1).[1] It is primarily used for the control of annual and perennial grass weeds in a variety of broadleaf crops.[1][2] Its mode of action is the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme, which is a critical component in the biosynthesis of fatty acids in susceptible grass species.[1][3] This inhibition leads to a cessation of growth and eventual death of the target grass weeds.[4]

## Mode of Action and Signaling Pathway

**Cycloxydim** selectively inhibits the eukaryotic (homomeric) form of the ACCase enzyme found in the chloroplasts of grasses (Poaceae family).[3][4] This enzyme catalyzes the first committed step in de novo fatty acid synthesis: the carboxylation of acetyl-CoA to malonyl-CoA.[1][3] Fatty acids are essential for the production of cell membranes and are vital for plant growth, particularly in meristematic regions (growing points). By blocking this pathway, **Cycloxydim** halts cell division and expansion in these regions.[1] Broadleaf plants are generally tolerant

because their ACCase enzyme has a different structure that is not susceptible to inhibition by **Cycloxydim**.<sup>[2]</sup><sup>[3]</sup>

Symptoms of **Cycloxydim** application on susceptible grasses typically appear within 4 to 5 days.<sup>[4]</sup> They include a cessation of growth within hours of application, followed by yellowing (chlorosis) of new leaves and tissue disintegration at the growing points.<sup>[3]</sup><sup>[4]</sup> Environmental conditions can influence the speed of symptom development, with warm, humid conditions accelerating the herbicide's effect.<sup>[4]</sup>



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**Figure 1.** ACCase Inhibition Pathway of **Cycloxydim** in Grasses.

## Data Presentation

### Efficacy of Cycloxydim on Grass Weeds (Non-Turfgrass Context)

The following tables summarize the efficacy of **Cycloxydim** on various grass species from studies conducted in agricultural and forestry settings. These weeds are not all common in turfgrass, but the data provides an indication of the herbicide's spectrum of activity.

Table 1: Efficacy of **Cycloxydim** on Annual Grass Weeds in Australian Field Trials

Weed Species	Common Name	Application Rate (g a.i./ha)	Adjuvant	Weed Stage	Control Level
<b>Avena fatua</b>	<b>Wild Oats</b>	<b>≥ 100</b>	<b>Crop Oil (1.0 L/ha)</b>	<b>Up to early tillering</b>	<b>Excellent</b>
Lolium rigidum	Ryegrass	≥ 100	Crop Oil (1.0 L/ha)	Up to early tillering	Excellent
Phalaris paradoxa	Annual Phalaris	≥ 100	Crop Oil (1.0 L/ha)	Up to early tillering	Excellent
Hordeum leporinum	Barley Grass	≥ 100	Crop Oil (1.0 L/ha)	Up to early tillering	Excellent
Bromus diandrus	Great Brome	≥ 100	Crop Oil (1.0 L/ha)	Up to early tillering	Excellent
Triticum aestivum (volunteer)	Wheat	≥ 100	Crop Oil (1.0 L/ha)	Up to early tillering	Excellent
Hordeum vulgare (volunteer)	Barley	≥ 100	Crop Oil (1.0 L/ha)	Up to early tillering	Excellent

Data sourced from Anderson, C.R. 1990.[\[4\]](#)

Table 2: Efficacy of **Cycloxydim** on Forest Grass Weeds in the UK

Weed Species	Common Name	Application Rate (kg a.i./ha)	Application Timing	Control Duration
<b>Calamagrostis epigejos</b>	<b>Wood Small Reed</b>	<b>0.45</b>	<b>Late April - Early May</b>	<b>At least 12 weeks</b>
Holcus lanatus	Yorkshire Fog	0.45	Late April - Early May	At least 12 weeks
Deschampsia flexuosa	Wavy Hair Grass	0.45	Late April - Early May	At least 12 weeks
Molinia caerulea	Purple Moor Grass	0.45 (sequential)	October, then late April	At least 21 weeks

Data sourced from Willoughby, I.H. and Forster, J. 2021.[\[5\]](#)[\[6\]](#)

## Phytotoxicity of Sethoxydim (a related Cyclohexanedione) on Turfgrass and other Grass Species

Due to the lack of data on **Cycloxydim**, the following table on a related herbicide, Sethoxydim, is provided for context. It is highly probable that **Cycloxydim** would exhibit a similar or greater level of phytotoxicity on these turfgrass species.

Table 3: Tolerance of Various Grass Species to Sethoxydim

Grass Species	Common Name	GR <sub>50</sub> ( kg/ha ) <sup>1</sup>	Tolerance Level
<b>Festuca rubra</b>	<b>Red Fescue</b>	<b>15</b>	<b>Tolerant</b>
Poa annua	Annual Bluegrass	> 4	Moderately Tolerant
Festuca arundinacea	Tall Fescue	0.22	Susceptible
Bromus tectorum	Downy Brome	0.37	Susceptible
Lolium multiflorum	Italian Ryegrass	0.017	Highly Susceptible
Agrostis tenuis / A. stolonifera	Bentgrass	Extremely Low	Highly Susceptible

<sup>1</sup>GR<sub>50</sub>: Herbicide rate required to reduce growth by 50%. Data from greenhouse experiments. Sourced from Butler, J.H.B. 2013.[\[7\]](#)

## Experimental Protocols

The following are generalized protocols for conducting herbicide research in a turfgrass setting. These should be adapted based on specific research objectives, environmental conditions, and local regulations.

### Protocol for Turfgrass Tolerance (Phytotoxicity) Assessment

Objective: To determine the tolerance of various turfgrass species to different rates of **Cycloxydim**.

#### 1. Site Selection and Preparation:

- Select a uniform, well-established stand of the desired turfgrass species (e.g., Kentucky bluegrass, perennial ryegrass, tall fescue, bermudagrass).
- The site should be free of significant weed pressure and managed under standard practices for at least one month prior to trial initiation.

- Mow the area to a uniform height (e.g., 2.5 inches for cool-season grasses) 2-3 days before application.

## 2. Experimental Design:

- Use a Randomized Complete Block Design (RCBD) with 3 or 4 replications.
- Plot size: A common plot size is 5 ft x 5 ft (1.5 m x 1.5 m) with 1-2 ft alleys between plots.

## 3. Treatments:

- Untreated control.
- **Cycloxydim** applied at several rates (e.g., 0.1, 0.2, 0.4, 0.8 kg a.i./ha). It is recommended to include a 2X rate of the anticipated use rate to assess the margin of safety.[\[8\]](#)
- Include a standard graminicide used in turfgrass for comparison (e.g., fenoxaprop-p-ethyl).
- All herbicide treatments should be applied with a suitable adjuvant (e.g., methylated seed oil at 1% v/v) as per general recommendations for Cyclohexanediones.[\[9\]](#)

## 4. Application:

- Apply treatments using a CO<sub>2</sub>-pressurized backpack sprayer with a boom and flat-fan nozzles calibrated to deliver a consistent volume (e.g., 20-40 gallons/acre).
- Apply on a calm day to avoid drift.
- Do not irrigate for at least 24 hours after application to allow for foliar absorption.

## 5. Data Collection:

- Visual Phytotoxicity Ratings: Assess turfgrass injury at 3, 7, 14, 21, and 28 days after treatment (DAT). Use a scale of 0 to 100%, where 0% = no injury and 100% = complete turf death.
- Turfgrass Quality: Rate the overall quality of the turf on a scale of 1 to 9, where 1 = dead turf, 9 = excellent turf, and 6 is considered minimally acceptable.

- Digital Image Analysis (Optional): Collect overhead digital images of each plot at each rating date to quantify turf color and cover using specialized software.

#### 6. Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a mean separation test (e.g., Fisher's Protected LSD at  $p \leq 0.05$ ) to compare treatment means.<sup>[10]</sup>

## Protocol for Weed Control Efficacy Assessment

Objective: To evaluate the efficacy of **Cycloxydim** on target grass weeds in a turfgrass stand.

#### 1. Site Selection and Preparation:

- Select a turfgrass area with a uniform and sufficiently high population of the target weed species (e.g., >20% cover of crabgrass).<sup>[11]</sup>
- The desirable turfgrass species should be one known to have some tolerance to the herbicide, or the objective may be non-selective removal.

#### 2. Experimental Design:

- Use a Randomized Complete Block Design (RCBD) with 3 or 4 replications.
- Plot size: 5 ft x 5 ft (1.5 m x 1.5 m).

#### 3. Treatments:

- Untreated control (weedy check).
- Hand-weeded control (weed-free check) to assess turfgrass competition.<sup>[8]</sup>
- **Cycloxydim** applied at various rates (e.g., 0.1, 0.2, 0.4 kg a.i./ha).
- A standard post-emergence graminicide for comparison.
- All herbicide treatments should include a suitable adjuvant.

#### 4. Application:

- Apply treatments when the target weed is at the recommended growth stage for control (e.g., 2-4 leaf stage to early tillering for annual grasses).[\[12\]](#)
- Use a calibrated backpack sprayer as described in Protocol 4.1.

#### 5. Data Collection:

- **Weed Control Ratings:** Visually assess the percent control of the target weed species at 7, 14, 21, and 28 DAT. Use a scale of 0 to 100%, where 0% = no control and 100% = complete control of the weed.
- **Weed Counts/Cover (Optional):** At the beginning and end of the trial, count the number of weed plants or estimate the percent cover within a quadrat placed in the center of each plot.
- **Turfgrass Phytotoxicity:** Assess injury to the desirable turfgrass as described in Protocol 4.1.

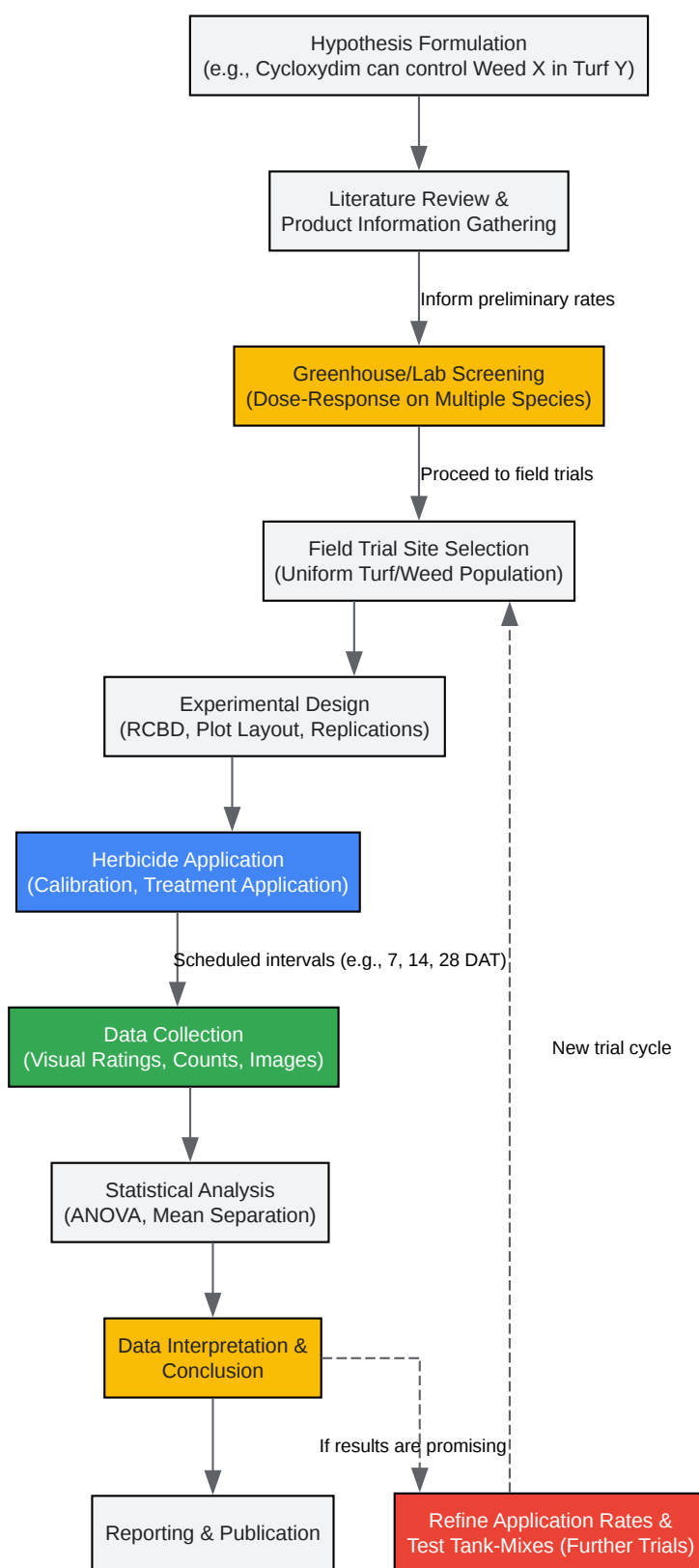
#### 6. Statistical Analysis:

- Analyze data using ANOVA and a mean separation test as described in Protocol 4.1.

## Experimental Workflow and Logic

The following diagram illustrates a typical workflow for the evaluation of a new herbicide for turfgrass management research.





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**Figure 2.** General workflow for herbicide evaluation in turfgrass research.

## Application Notes for Research

- **Adjuvants:** The use of an adjuvant is critical for maximizing the efficacy of **Cycloxydim**. A crop oil concentrate (COC) or methylated seed oil (MSO) at 1% v/v is often recommended to improve foliar penetration and absorption.[4][9]
- **Application Timing:** Apply **Cycloxydim** when target grasses are actively growing and not under stress from drought, heat, or cold.[13] Applications to small, immature weeds (e.g., 2-4 leaf stage) are most effective.[12]
- **Tank-Mixing:** Caution is advised when tank-mixing **Cycloxydim** with broadleaf herbicides. Antagonism, resulting in reduced grass weed control, has been documented when ACCase inhibitors are mixed with certain broadleaf herbicides like bentazon.[14] If a tank-mix is necessary, a "jar test" should be conducted to check for physical compatibility.[15] To overcome potential antagonism, consider increasing the graminicide rate (within label limits) or applying the herbicides separately, allowing 1-3 days between applications.[16]
- **Environmental Factors:** Efficacy is generally greater under warm, humid conditions which favor active plant growth.[4] Rainfall or irrigation within one hour of application may reduce effectiveness.[17]
- **Resistance Management:** **Cycloxydim** belongs to WSSA Group 1. To mitigate the risk of developing herbicide-resistant weed populations, it is crucial to rotate herbicide modes of action and incorporate integrated weed management practices.[4]

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## References

1. Cycloxydim: A Post-Emergence Herbicide for Grass Weed Control [jindunchemical.com]
2. 15.6 Herbicides that Inhibit ACCase – Principles of Weed Control [ohiostate.pressbooks.pub]

- 3. Acetyl CoA Carboxylase (ACCase) Inhibitors | Herbicide Symptoms [ucanr.edu]
- 4. scielo.br [scielo.br]
- 5. cdn1-originals.webdamdb.com [cdn1-originals.webdamdb.com]
- 6. The herbicide cycloxydim is an effective alternative to propyzamide or glyphosate for the control of the forest grass weeds *Molinia caerulea*, *Calamagrostis epigejos*, *Deschampsia flexuosa* and *Holcus lanatus* - Forest Research [forestresearch.gov.uk]
- 7. Challenge Bot Detection // ScholarsArchive@OSU [ir.library.oregonstate.edu]
- 8. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 9. Sethoxydim Considerations - Plant Management in Florida Waters - An Integrated Approach - University of Florida, Institute of Food and Agricultural Sciences - UF/IFAS [plants.ifas.ufl.edu]
- 10. turf.purdue.edu [turf.purdue.edu]
- 11. Turf Field Testing – Where Great Ideas Become Great Products [exactoinc.com]
- 12. Poast / sethoxydim | CALS [cals.cornell.edu]
- 13. Use of herbicides on turfgrass - Advances in Weed Science [awsjournal.org]
- 14. A Diagnostic Assay to Detect Herbicide Resistance in Annual Bluegrass (*Poa annua*) | Weed Technology | Cambridge Core [cambridge.org]
- 15. docs.diypestcontrol.com [docs.diypestcontrol.com]
- 16. peaceforageseed.ca [peaceforageseed.ca]
- 17. Segment (sethoxydim) | NC State Extension Publications [content.ces.ncsu.edu]
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